

Technical Support Center: Improving AZD1390 Delivery Across the Blood-Brain Barrier

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Compound of Interest

Compound Name: AZD1390

Cat. No.: B605744

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for experiments related to improving **AZD1390** delivery across the blood-brain barrier (BBB).

Troubleshooting Guides

This section addresses specific issues that may be encountered during experimental procedures.

In Vitro Blood-Brain Barrier (BBB) Model Integrity

A common method to assess the integrity of in vitro BBB models is the measurement of Transendothelial Electrical Resistance (TEER). High TEER values are indicative of a well-formed, restrictive barrier.

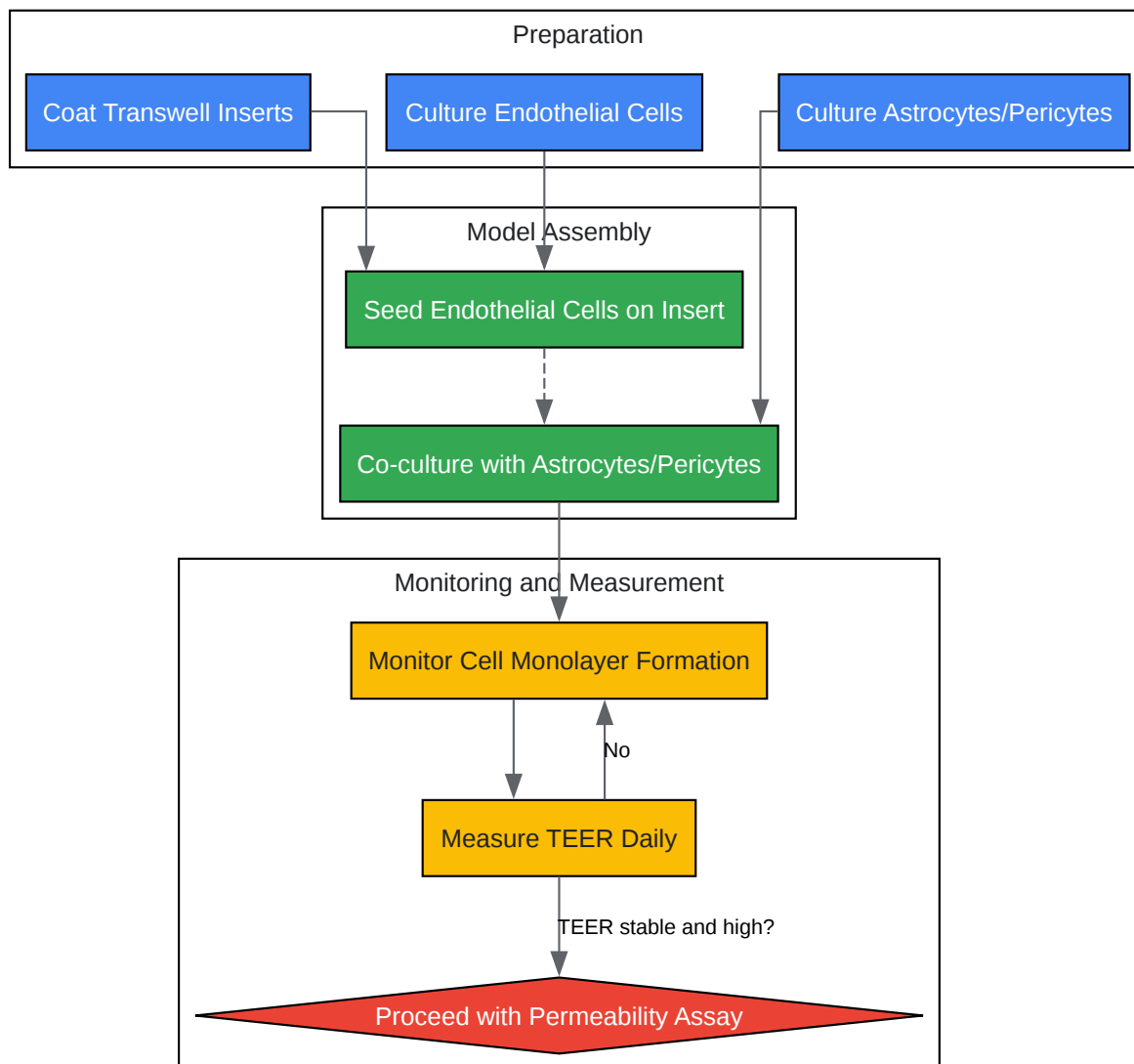
Problem: Low TEER Values in the In Vitro BBB Model

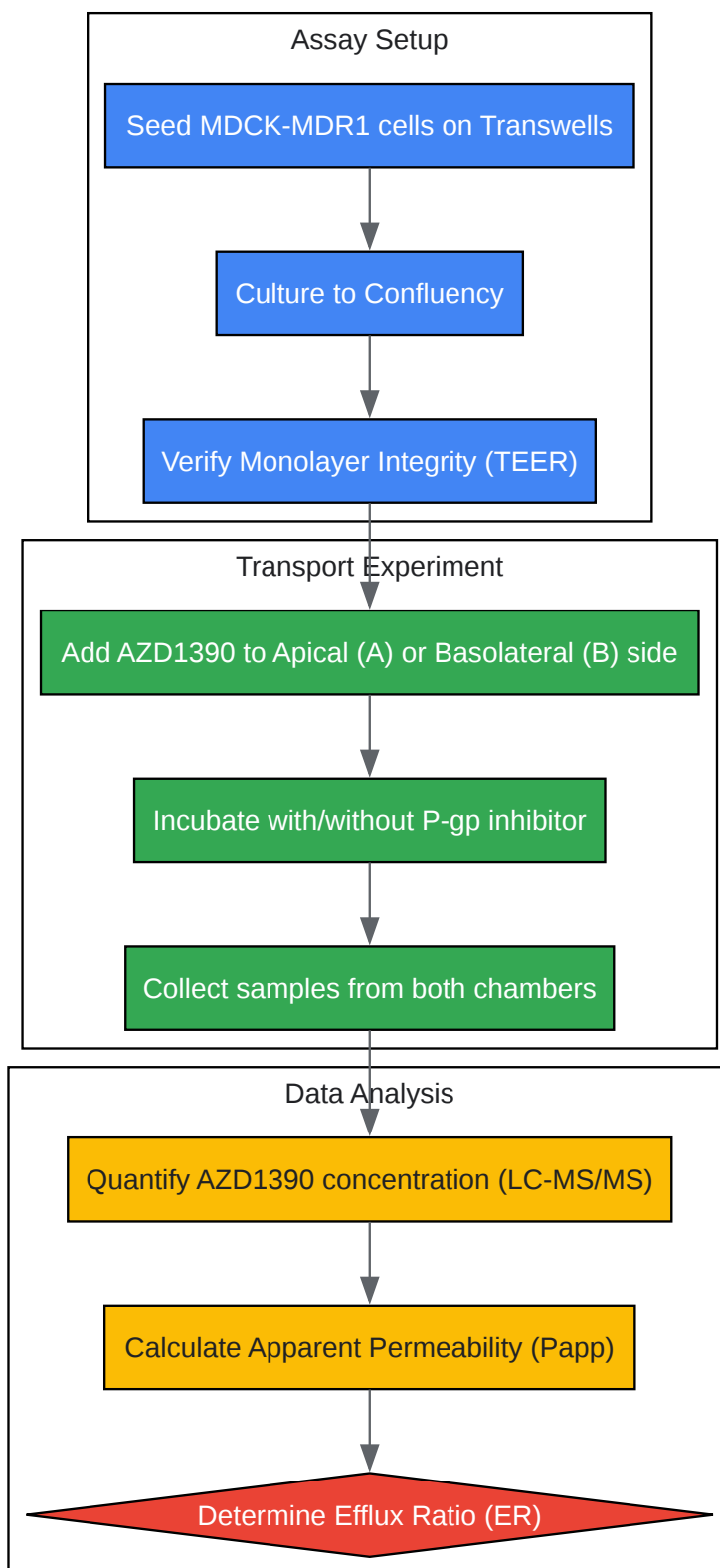
Low TEER values suggest a leaky barrier, which can compromise the validity of permeability studies.

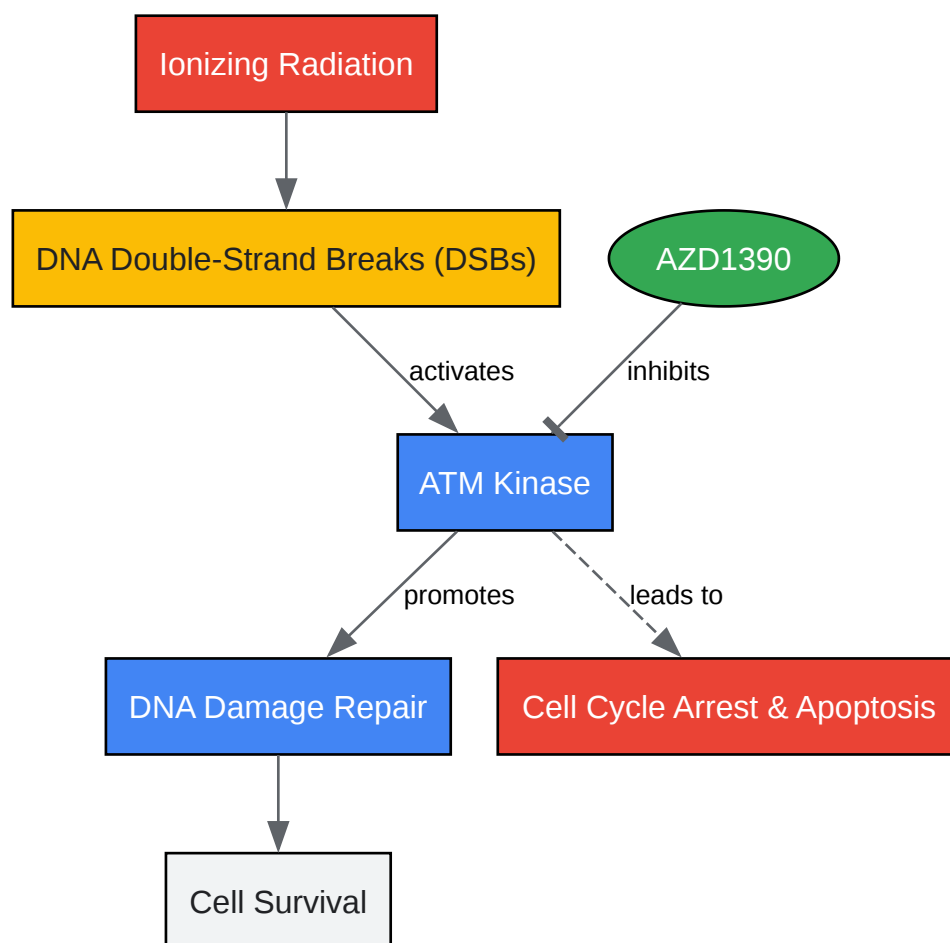
Potential Cause	Troubleshooting Step	Expected Outcome
Suboptimal cell culture conditions	<ul style="list-style-type: none">- Ensure proper coating of transwell inserts (e.g., collagen I, fibronectin).- Optimize cell seeding density. Co-cultures with astrocytes and pericytes can enhance barrier properties.^[1]^[2]- Use serum-free media or media supplemented with factors known to enhance barrier tightness, such as hydrocortisone.^[3]	Increased and more stable TEER values, indicating a tighter endothelial monolayer.
Inappropriate measurement technique	<ul style="list-style-type: none">- Use a chopstick-style electrode for measurement and ensure consistent electrode placement.- Allow the measurement system to stabilize before recording values.- Be aware that different measurement systems (e.g., EVOM vs. CellZscope) can yield different absolute TEER values.^[3]	More consistent and reliable TEER readings.
Cell line limitations	<ul style="list-style-type: none">- Some cell lines, like bEnd.3 cells, are known to form less tight barriers.^[3]- Consider using primary cells or human induced pluripotent stem cell (hiPSC)-derived brain endothelial cells for tighter barrier formation.^[2]	Higher and more physiologically relevant TEER values.
Environmental factors	<ul style="list-style-type: none">- Maintain stable temperature and pH during measurements,	Reduced variability in TEER measurements.

as fluctuations can affect
TEER.^[4]

Experimental Workflow for Establishing an In Vitro BBB Model and Measuring TEER







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References

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